

# Physical & Chemical Properties of 1-Ethoxyhexane

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## Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Property	Value	Unit	Source / Note
CAS Number	5756-43-4	-	[1]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	-	[1] [2]
Molar Mass	130.23	g/mol	[1] [2]
Structure	Ethyl Hexyl Ether	-	[2] [3]
IUPAC Name	1-Ethoxyhexane	-	[2] [3]
Boiling Point	404.86	K (131.71 °C)	Joback Calculated [4]
Flash Point	No Data Available	-	[1]
Density (at 288.15 K)	775.80	kg/m <sup>3</sup>	Experimental Data [4]
Vapor Pressure	No Data Available	-	[1]
LogP (Octanol/Water)	2.603	-	Crippen Calculated [4]

## Critical Information Gaps and General Safety

The Safety Data Sheet (SDS) for **1-Ethoxyhexane** lists "**no data available**" for almost all health and ecological hazard parameters [1]. This does not indicate the compound is safe, but rather that specific toxicity studies may not have been conducted or recorded.

- **Assume Caution:** In the absence of data, you should treat this compound with caution, using standard safety practices for handling organic ethers.
- **Personal Protective Equipment (PPE):** The SDS recommends using **chemical-impermeable gloves, tightly fitting safety goggles, and fire-resistant impervious clothing** [1].
- **Ventilation:** Work should be conducted in a **well-ventilated place** to avoid inhaling vapors or mists [1].

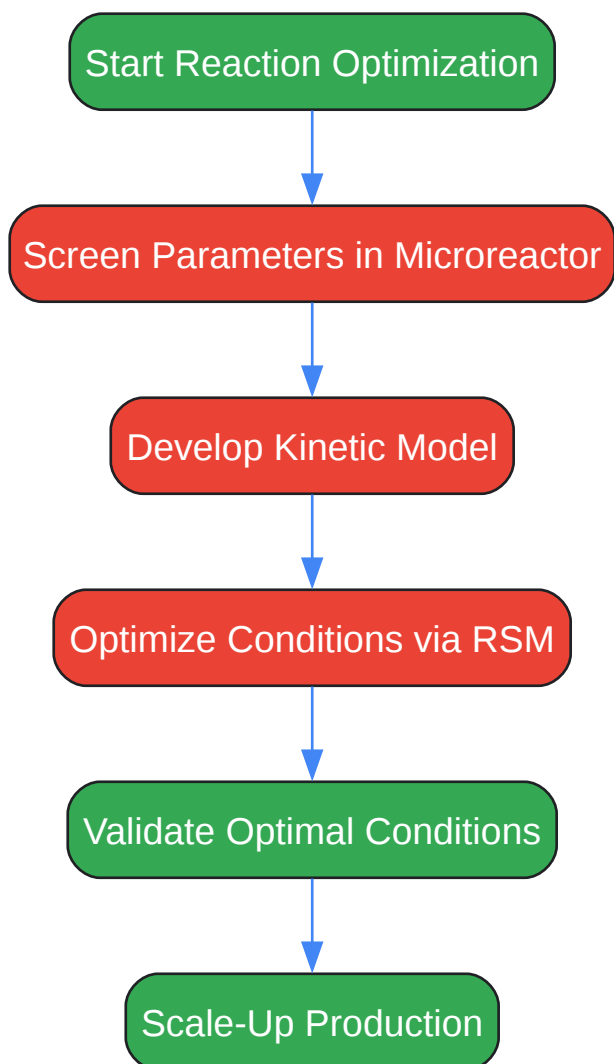
## General Principles for Reaction Optimization

While direct data on **1-Ethoxyhexane** is scarce, modern research on optimizing other hazardous organic reactions offers valuable methodologies. A powerful approach is the use of **continuous-flow microreactors**.

### Methodology: Optimization in Microreactors

Microreactors are devices with tiny internal channels (micrometer scale) that offer superior control over reaction conditions compared to traditional batch reactors [5].

- **Key Advantages:**
  - **Enhanced Safety:** Their small internal volume (small holdup) minimizes the quantity of hazardous material at any given time. They also provide extremely efficient heat transfer, preventing hot spots and thermal runaways common in exothermic reactions [5] [6].
  - **Precise Control:** They intensify the mixing of reactants, leading to higher selectivity and yield by minimizing side reactions [6].
  - **Rapid Optimization:** They are ideal for rapidly testing a wide range of reaction parameters like temperature, residence time, and reactant ratios [5].
- **Experimental Workflow:** The following diagram outlines a general workflow for optimizing a reaction using a microreactor system, adapted from studies on synthesizing other organic compounds [5] [6].



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- **Step 1: Parameter Screening:** Systematically vary key parameters like **temperature, molar ratio of reactants, and catalyst concentration** in the microreactor to observe their effect on conversion and yield [5].
- **Step 2: Kinetic Modeling:** Use the data from screening to develop a simplified kinetic model. This model helps understand the reaction's behavior and predict outcomes under new conditions [5].
- **Step 3: Response Surface Methodology (RSM):** Use RSM, a statistical technique, to design experiments and find the optimal combination of parameters (e.g., temperature, residence time) that maximizes yield or selectivity [6] [7].
- **Step 4: Validation and Scale-up:** Run the reaction at the predicted optimum conditions to validate the model. Scale-up is typically achieved by running the optimized process for longer periods or using numbered-up microreactor units [5].

## Key Takeaways for Your Research

- **Leverage Calculated Data:** Use the available calculated and experimental property data for initial experimental design, especially for determining boiling points and solubility.
- **Prioritize Safety:** Adhere to strict safety protocols due to the significant lack of hazard data.
- **Adopt Modern Methods:** Consider applying microreactor technology and statistical optimization (RSM) to efficiently and safely determine the optimal reaction parameters for synthesizing or using **1-Ethoxyhexane**.

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## References

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